

Application Notes and Protocols for 3D Printing with Limonene Dioxide-Based Resins

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: *Limonene dioxide*

Cat. No.: *B1580516*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Limonene dioxide (LDO), a bio-based epoxide derived from citrus peel waste, is emerging as a sustainable alternative to petroleum-based monomers in the formulation of 3D printing resins. [1] Its potential applications extend beyond creating inert objects, with growing interest in its use for biomedical devices and drug delivery systems. This is largely due to the known bioactive properties of limonene, including its anti-inflammatory, antioxidant, and anticancer effects. [2][3][4] These application notes provide a comprehensive overview of the current state of 3D printing with LDO-based resins, detailing experimental protocols and exploring their potential in drug development. While direct studies on drug release from 3D printed LDO structures are nascent, this document extrapolates from the known biological activities of limonene to propose future research directions and potential therapeutic applications.

Data Presentation

Table 1: Formulation and Printing Parameters for LDO-Based Resins

Resin Component	Role	Weight %	3D Printer Model	Light Wavelength (nm)	Exposure Time (s)	Layer Thickness (mm)	Reference
Limonene Dioxide (LDO)	Bio-based Monomer	18	Voxelab Polaris 2K Color LCD	405	20	0.1	[5]
Acrylated Epoxidized Soybean Oil (AESO)	Co-monomer	66	Voxelab Polaris 2K Color LCD	405	20	0.1	[5]
Trimethylolpropane Triacrylate (TMPTA)	Crosslinker	16	Voxelab Polaris 2K Color LCD	405	20	0.1	[5]
Photoinitiator (PAG and BAPO)	Curing Agent	1 (0.5 each)	Voxelab Polaris 2K Color LCD	405	20	0.1	[5]

Table 2: Mechanical and Thermal Properties of 3D Printed LDO-Based Objects

Property	Value	Test Method	Reference
Storage Modulus (E')	~1 GPa at room temperature	Dynamic Mechanical Analysis (DMA)	[6]
Glass Transition Temperature (T _g)	70 °C	Dynamic Mechanical Analysis (DMA)	[6]
Tensile Strength (σ)	27 MPa	Tensile Testing	[7]
Elongation at Break (ε)	3.5%	Tensile Testing	[7]
Young's Modulus (E)	1150 MPa	Tensile Testing	[7]

Experimental Protocols

Protocol 1: Preparation of a Limonene Dioxide-Based Resin for Stereolithography (SLA) 3D Printing

Objective: To prepare a photocurable resin suitable for SLA 3D printing, based on the formulation described by Coste et al. (2024).

Materials:

- **Limonene Dioxide (LDO)**
- Acrylated Epoxidized Soybean Oil (AESO)
- Trimethylolpropane Triacrylate (TMPTA)
- Phenyl-bis(2,4,6-trimethylbenzoyl)phosphine oxide (BAPO) (Photoinitiator)
- Photoacid generator (PAG) (e.g., diaryliodonium salt)
- Vortex stirrer
- Ultrasonic bath
- SLA 3D printer (e.g., Voxelab Polaris 2K Color LCD)

- Isopropanol (for washing)

Procedure:

- In a light-protected vial, add the desired amount of LDO.
- Add the photoinitiators, BAPO and PAG, to the LDO. The total photoinitiator concentration should be 1 wt% of the final resin mixture (0.5 wt% each).
- Mix the components in an ultrasonic bath for 2 minutes to ensure complete dissolution of the photoinitiators.
- Add AESO and TMPTA to the mixture according to the desired weight percentages (see Table 1).
- Homogenize the final mixture using a vortex stirrer for 1 minute.
- The resin is now ready to be poured into the vat of the SLA 3D printer.

Protocol 2: 3D Printing and Post-Processing of LDO-Based Objects

Objective: To fabricate a 3D object using the prepared LDO-based resin and to perform necessary post-processing steps.

Equipment:

- SLA 3D printer with a 405 nm light source
- Computer with slicing software
- Ultrasonic bath
- UV curing chamber
- Personal Protective Equipment (PPE): gloves, safety glasses

Procedure:

- Load the 3D model (in .stl format) into the slicing software.
- Set the printing parameters: layer thickness of 0.1 mm and an exposure time of 20 seconds per layer are recommended starting points.
- Pour the prepared LDO-based resin into the printer's vat.
- Start the printing process.
- Once the print is complete, carefully remove the build platform.
- Submerge the printed object in isopropanol and use an ultrasonic bath for 3-5 minutes to remove any uncured resin.
- Gently dry the object with compressed air.
- Place the object in a UV curing chamber and post-cure for 30 minutes to ensure complete polymerization and enhance mechanical properties.

Protocol 3: Characterization of 3D Printed LDO-Based Materials

Objective: To evaluate the thermal and mechanical properties of the printed objects.

Methods:

- Fourier-Transform Infrared (FTIR) Spectroscopy: To confirm the conversion of the epoxy and acrylate groups during polymerization. Monitor the disappearance of characteristic peaks for these groups.
- Differential Scanning Calorimetry (DSC): To determine the glass transition temperature (T_g) of the cured material. A typical method involves heating the sample from 0 °C to 200 °C, cooling to -90 °C, and then heating again to 200 °C at a rate of 10 °C/min. The T_g is determined from the second heating curve.
- Dynamic Mechanical Analysis (DMA): To measure the storage modulus (E'), loss modulus (E''), and tan delta as a function of temperature. This provides information on the viscoelastic

properties and the Tg of the material.

Potential Applications in Drug Development

The inherent biological activities of limonene suggest that 3D printed devices from LDO-based resins could be designed for controlled drug delivery and as bioactive implants.

Localized Anti-Cancer Therapy

Limonene has been shown to have anti-tumor properties by inducing apoptosis through the modulation of key signaling pathways.[2] A 3D printed LDO-based implant could be loaded with a chemotherapeutic agent and surgically placed at a tumor resection site. The implant would not only provide structural support but also locally release the drug and exert its own anti-cancer effects, potentially reducing the need for systemic chemotherapy and its associated side effects.

Anti-Inflammatory Devices

Chronic inflammation is a hallmark of many diseases. Limonene possesses anti-inflammatory properties.[3] 3D printed scaffolds or implants made from LDO-based resins could be used in applications such as periodontal disease treatment or as coatings for orthopedic implants to reduce local inflammation and improve healing.

Signaling Pathways and Experimental Workflows

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